

2,2-Dimethyl-1-hexanol CAS number and properties

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Compound of Interest

Compound Name: 2,2-Dimethyl-1-hexanol

Cat. No.: B1605905

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An In-depth Technical Guide to 2,2-Dimethyl-1-hexanol

This technical guide provides a comprehensive overview of **2,2-Dimethyl-1-hexanol**, including its chemical and physical properties, safety information, and identifiers. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identity and Identifiers

2,2-Dimethyl-1-hexanol is a primary alcohol with a branched hydrocarbon chain. Its unique structure influences its physical and chemical properties.

Table 1: Chemical Identifiers for **2,2-Dimethyl-1-hexanol**

Identifier	Value
CAS Number	2370-13-0
Molecular Formula	C8H18O
Molecular Weight	130.23 g/mol
IUPAC Name	2,2-dimethylhexan-1-ol
Synonyms	2,2-dimethylhexan-1-ol, tert-Octanol, Neooctanol
InChI Key	GSSDZVRLQDXOPL-UHFFFAOYSA-N
Canonical SMILES	CCCC(C)(C)CO

Physicochemical Properties

The physical and chemical properties of **2,2-Dimethyl-1-hexanol** are summarized below. These properties are crucial for its application in various chemical processes.

Table 2: Physical Properties of **2,2-Dimethyl-1-hexanol**

Property	Value
Boiling Point	165.5 - 173 °C
Melting Point	-52 °C
Density	0.822 - 0.827 g/mL
Refractive Index	1.427 - 1.43
Flash Point	60.6 °C
Vapor Pressure	0.624 mmHg at 25°C

Table 3: Chemical and Computational Properties of **2,2-Dimethyl-1-hexanol**

Property	Value
pKa	15.23 ± 0.10 (Predicted)
LogP	2.19510
XLogP3	2.7
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	4
Topological Polar Surface Area	20.2 Å ²
Complexity	67

Solubility

2,2-Dimethyl-1-hexanol is expected to have moderate solubility in water due to the presence of a polar hydroxyl group capable of hydrogen bonding. However, the branched, nonpolar hydrocarbon chain increases its hydrophobic character, making it more soluble in organic solvents like ethanol and hexane.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **2,2-Dimethyl-1-hexanol** are not readily available in publicly accessible literature. While some sources indicate the existence of synthetic routes, specific methodologies are not provided. Researchers interested in the synthesis of this compound may need to consult specialized chemical synthesis databases or literature for detailed procedures.

Safety and Handling

A specific Safety Data Sheet (SDS) for **2,2-Dimethyl-1-hexanol** was not found. However, based on the data for similar flammable liquid alcohols, general safety precautions should be followed. It is likely a flammable liquid and vapor.

General Handling Precautions:

- Keep away from heat, sparks, open flames, and hot surfaces.
- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves and eye protection.
- Avoid breathing vapors or mist.
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